

Synthesis of 1,6-Hexanediol from Adipic Acid: A Technical Guide

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Compound of Interest

Compound Name: Hexanediol

Cat. No.: B3050542

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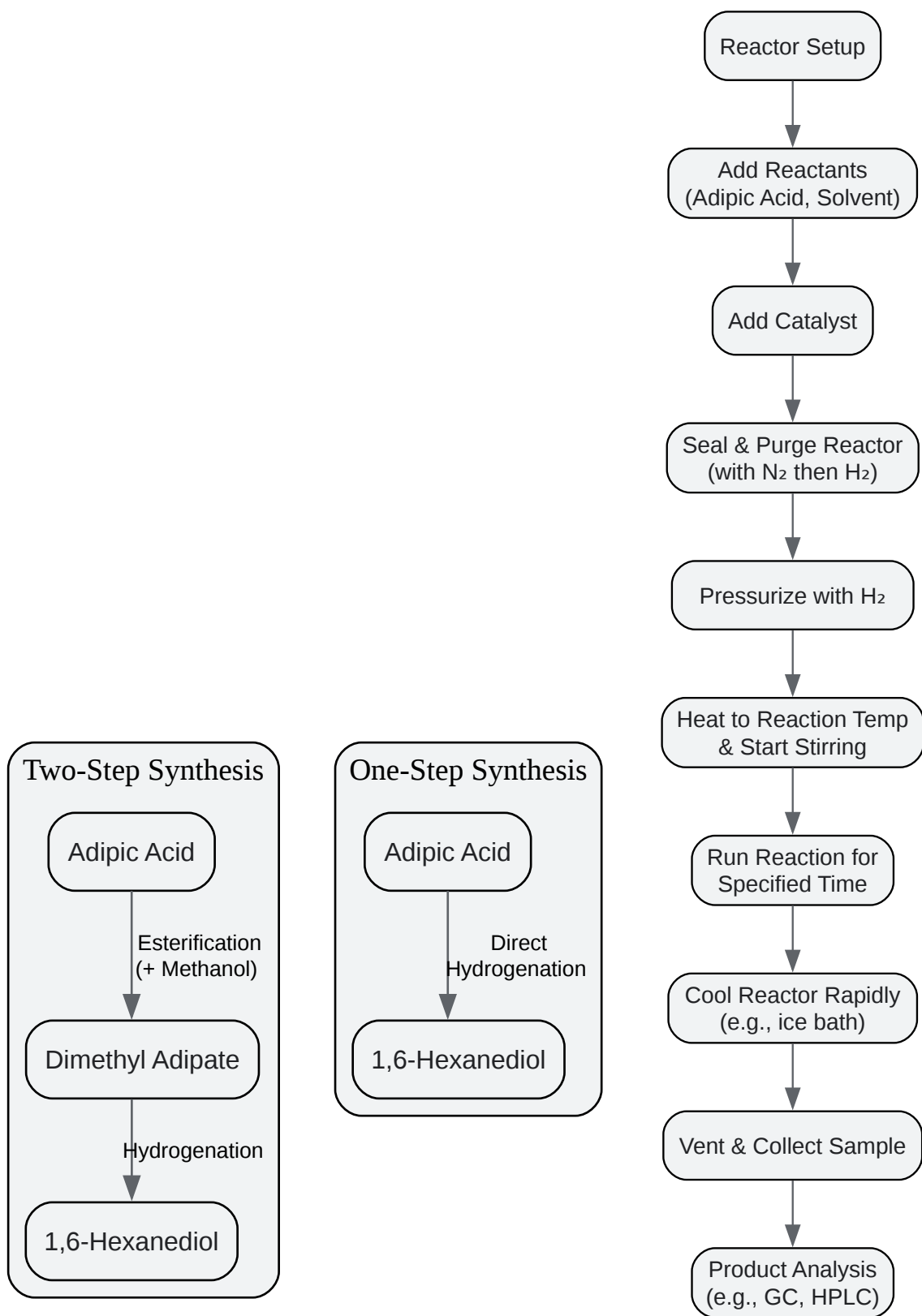
Introduction

1,6-**Hexanediol** (HDO) is a crucial chemical intermediate widely utilized in the production of polyurethanes, polyesters, coatings, and adhesives.[1][2] Industrially, HDO is synthesized from adipic acid, a readily available dicarboxylic acid. The conversion of adipic acid to 1,6-**hexanediol** primarily occurs through catalytic hydrogenation. This technical guide provides an in-depth overview of the primary synthesis routes, detailing various catalytic systems, experimental protocols, and quantitative performance data for researchers and professionals in chemical and pharmaceutical development.

Two principal pathways exist for this transformation: a traditional two-step process involving esterification followed by hydrogenation, and a more streamlined direct one-step hydrogenation of adipic acid.[1]

Synthesis Pathways from Adipic Acid to 1,6-Hexanediol

The conversion of adipic acid to 1,6-**hexanediol** can be visualized as two distinct routes, each with its own set of intermediates and reaction conditions. The choice of pathway often involves a trade-off between process complexity, energy consumption, and catalyst cost.



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References

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